

Carbenicillin: A Comprehensive Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Carbenicillin

Cat. No.: B1668345

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Carbenicillin, a broad-spectrum β -lactam antibiotic, is a staple in molecular biology and microbiology laboratories, primarily for its role in selecting for resistant bacteria. While an invaluable tool, its handling requires a thorough understanding of its potential hazards and the implementation of stringent safety protocols to ensure the well-being of laboratory personnel and prevent environmental contamination. This technical guide provides an in-depth overview of the safety and handling precautions for **Carbenicillin** in a laboratory setting.

Hazard Identification and Classification

Carbenicillin disodium salt is classified as a hazardous substance. The primary health concerns are related to its potential to cause allergic reactions.

- **Respiratory Sensitization:** Inhalation of **Carbenicillin** dust may lead to allergy or asthma-like symptoms, causing breathing difficulties in sensitized individuals.^{[1][2][3][4][5]}
- **Skin Sensitization:** Direct contact with the skin can provoke an allergic skin reaction, such as a rash or irritation.^{[1][2][3][4][5]}

It is crucial for all personnel handling this compound to be aware of these potential hazards and to take appropriate preventative measures.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Carbenicillin** disodium salt is presented in the table below. This information is critical for safe handling, storage, and emergency response.

Property	Value
Physical State	Solid, powder[1][6]
Appearance	Off-white or whitish[1][6]
Odor	Odorless[1]
Melting Point/Range	> 200 °C / > 392 °F[6]
Boiling Point/Range	738 °C / 1360 °F[6]
Flash Point	400 °C / 752 °F[6]
Water Solubility	50 g/L at 20 °C[1]
pH	6.0 - 7.5 (50 g/L aqueous solution at 20 °C)[1]
Decomposition Temperature	No data available
Density	0.7 g/cm ³ at 20 °C[1]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimize exposure and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Carbenicillin**, especially in its powdered form, the following PPE is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[7]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[1][6] It is recommended to check the breakthrough time and glove thickness with the supplier.[6]
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.[3][7]

- Respiratory Protection: In cases of inadequate ventilation or when handling large quantities that may generate dust, a NIOSH/MSHA-approved respirator is necessary.[\[2\]](#)[\[7\]](#)

Engineering Controls

- Ventilation: Always handle **Carbenicillin** in a well-ventilated area.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The use of a chemical fume hood is recommended, particularly when weighing the powder or preparing stock solutions.[\[7\]](#)
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the laboratory.[\[7\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not ingest or inhale the substance.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Wash hands thoroughly before breaks and after handling the compound.[\[1\]](#)[\[6\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where **Carbenicillin** is handled.[\[6\]](#)

Storage Conditions

Proper storage is essential to maintain the stability and efficacy of **Carbenicillin**.

- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Store in a freezer or as recommended by the manufacturer, typically at 2-8°C.[\[6\]](#)[\[7\]](#)
- Protect from heat and direct sunlight.[\[2\]](#)[\[7\]](#)
- Store away from strong oxidizing agents, as they are incompatible.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Preparation of Carbenicillin Stock Solution

This protocol outlines the steps for safely preparing a concentrated stock solution of **Carbenicillin**.

- **Preparation:** Work within a chemical fume hood. Assemble all necessary materials: **Carbenicillin** disodium salt powder, sterile distilled water or appropriate buffer, sterile conical tubes, and a calibrated balance.
- **Weighing:** Tare a sterile conical tube on the balance. Carefully weigh the desired amount of **Carbenicillin** powder into the tube. Avoid creating dust.
- **Solubilization:** Add the appropriate volume of sterile solvent to the tube. **Carbenicillin** disodium salt is soluble in water.[\[1\]](#)
- **Mixing:** Close the tube tightly and vortex or invert until the powder is completely dissolved.
- **Sterilization:** Filter-sterilize the stock solution through a 0.22 µm filter into a new sterile container.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[9\]](#) Store the aliquots at -20°C.[\[9\]](#)

Accidental Release and First Aid Measures

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Alert personnel in the immediate area and, if necessary, evacuate the vicinity.
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Don appropriate PPE, including respiratory protection, gloves, and eye protection.[\[2\]](#)[\[6\]](#)
- **Containment:** Prevent the spill from spreading and entering drains or water courses.[\[8\]](#)

- Cleanup: For solid spills, carefully sweep up the material using non-sparking tools and place it into a suitable, labeled container for disposal.[7] Avoid generating dust. For liquid spills, cover with a suitable absorbent material.
- Decontamination: Decontaminate the spill site with a 10% caustic solution and ventilate the area until disposal is complete.[7]



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Caption: Workflow for handling a **Carbenicillin** spill.

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[2][5][10]
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water.[2][10] If skin irritation or a rash occurs, seek medical advice.[1][5] Remove contaminated clothing.[1]
- Eye Contact: If the substance gets into the eyes, rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[2]
- Ingestion: If swallowed, rinse the mouth with water and drink plenty of water afterwards.[10] Seek medical treatment.[2]

Waste Disposal

The disposal of **Carbenicillin** and materials contaminated with it must be handled responsibly to prevent environmental contamination and the development of antibiotic resistance.[11][12]

- **Stock Solutions:** Concentrated **Carbenicillin** stock solutions are considered hazardous chemical waste and should be collected in an approved, labeled container for chemical waste disposal through the institution's Environmental Health and Safety (EHS) program.[\[12\]](#)
- **Used Media:** While some sources suggest that antibiotics that degrade quickly, like **Carbenicillin**, can be poured down the sink after autoclaving, it is best practice to treat all antibiotic-containing media as chemical waste.[\[11\]](#)[\[12\]](#) Autoclaving can destroy pathogens but may not deactivate the antibiotic.[\[12\]](#)
- **Contaminated Materials:** All materials that have come into contact with **Carbenicillin**, such as pipette tips, tubes, and gloves, should be disposed of as hazardous waste.[\[13\]](#)
- **Empty Containers:** The first rinse of an empty **Carbenicillin** container must be collected and disposed of as hazardous waste.[\[13\]](#)

Always consult and adhere to your institution's specific guidelines for hazardous waste disposal.[\[12\]](#)[\[13\]](#)

Toxicological Information

Understanding the toxicological profile of **Carbenicillin** is essential for risk assessment.

Route	Species	Value (LD50)
Oral	Mouse	>12 g/kg
Rat	>10 g/kg	
Intraperitoneal	Mouse	7,600 mg/kg
Rat	10 g/kg	
Subcutaneous	Mouse	9 g/kg
Rat	>10 g/kg	
Data sourced from Cayman Chemical Safety Data Sheet. [4]		

The primary toxicological concerns are sensitization of the respiratory tract and skin.[2][3][4]
There is no evidence to suggest that **Carbenicillin** is carcinogenic, mutagenic, or has reproductive toxicity.[2]

By adhering to the comprehensive safety and handling precautions outlined in this guide, researchers, scientists, and drug development professionals can safely and effectively utilize **Carbenicillin** in the laboratory while minimizing risks to themselves and the environment.

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